

Diphenyl Sulfone in Organic Chemistry: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Diphenyl sulfone

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Introduction

Diphenyl sulfone (DPS), a deceptively simple aromatic sulfone, has carved a significant niche in the landscape of modern organic chemistry. Its unique combination of high thermal stability, chemical inertness, and solvency has established it as a critical component in the synthesis of high-performance polymers. Beyond its role as a robust solvent, the **diphenyl sulfone** scaffold is an important pharmacophore in medicinal chemistry and a versatile building block for a variety of organic transformations. This in-depth technical guide provides a comprehensive literature review of **diphenyl sulfone**, detailing its applications, key reactions, and associated experimental protocols.

Physical and Spectroscopic Properties

A thorough understanding of the physical and spectroscopic properties of **diphenyl sulfone** is fundamental to its application in organic synthesis.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ O ₂ S	
Molecular Weight	218.27 g/mol	
Melting Point	123-129 °C	
Boiling Point	379 °C	
Appearance	White crystalline solid	
Solubility	Insoluble in water; Soluble in hot ethanol, benzene, and other organic solvents.	
Thermal Stability	Resistant to thermal decomposition up to 550 °C. [1] [2]	

Spectroscopic Data:

- ¹H NMR (CDCl₃, 400 MHz): δ (ppm): 7.96-7.94 (m, 4H), 7.59-7.49 (m, 6H).[\[3\]](#)[\[4\]](#)
- ¹³C NMR (CDCl₃, 100 MHz): δ (ppm): 141.58, 133.16, 129.26, 127.65.[\[3\]](#)
- FTIR (KBr): Key peaks around 1322 cm⁻¹ and 1120 cm⁻¹ corresponding to asymmetric and symmetric SO₂ stretching, respectively. A peak near 1209 cm⁻¹ is also indicative of **diphenyl sulfones**.[\[5\]](#)

Applications in Organic Chemistry

High-Temperature Solvent in Polymer Synthesis

Diphenyl sulfone's high boiling point and exceptional thermal stability make it an ideal solvent for high-temperature polycondensation reactions, particularly in the synthesis of high-performance thermoplastics like Poly(ether ether ketone) (PEEK) and Poly(ether sulfone) (PES).[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

PEEK is synthesized via a nucleophilic aromatic substitution reaction between a bisphenolate and a dihalobenzophenone in **diphenyl sulfone** at elevated temperatures.[\[6\]](#)[\[7\]](#)

Experimental Protocol: Synthesis of PEEK[\[6\]](#)

- A mixture of hydroquinone (10.00 mmol), 4,4'-difluorobenzophenone (10.00 mmol), ground sodium carbonate (10.2 mmol), and **diphenyl sulfone** (200 wt%) is placed in a reaction vessel equipped with a mechanical stirrer and a nitrogen inlet.
- The vessel is purged by several vacuum/nitrogen cycles.
- The mixture is stirred under a nitrogen atmosphere and heated sequentially at 160 °C for 2 hours, 250 °C for 2 hours, and finally at 320 °C for 1 hour.
- The resulting grey slurry is cooled to room temperature and ground into a fine powder.
- The product is purified by washing with hot acetone (3 times) and hot deionized water (3 times).
- The final PEEK polymer is dried under high vacuum at 140 °C for 12 hours.

Monomers	Reaction Temperature (°C)	Reaction Time (h)	Yield (%)
Hydroquinone, 4,4'-difluorobenzophenone	160/250/320	2/2/1	96

PES is typically synthesized through the polycondensation of a bisphenol with 4,4'-dichloro**diphenyl sulfone** in a high-boiling polar aprotic solvent, with **diphenyl sulfone** being a suitable, albeit less common, choice. A more common method involves other solvents like N,N-Dimethylacetamide (DMAC).

Experimental Protocol: Synthesis of Polyphenylenesulfone (PPSU)[\[10\]](#)

This protocol uses N,N-dimethyl acetamide as the solvent but illustrates the general principle of PES synthesis.

- In a three-necked flask equipped with a nitrogen inlet, mechanical stirrer, Dean-Stark trap, and reflux condenser, charge 4,4'-dihydroxy diphenyl (55.86 g, 0.3 mol), 4,4'-dichlorodiphenyl sulfone (89.16 g, 0.31 mol), and potassium carbonate (51.82 g, 0.375 mol).
- Add N,N-dimethyl acetamide (470 mL) as the reaction solvent.
- Gradually heat the reaction mixture to 165 °C over 4 hours to distill off the water formed.
- Maintain the reaction at 165 °C for 6 hours.
- After cooling, the mixture is discharged, and the formed salts are filtered off.
- The polymer solution is slowly poured into water acidified with oxalic acid.
- The precipitated polymer is filtered, washed several times with water, and dried in a vacuum oven at 160 °C for approximately 12 hours.

Diphenyl Sulfone in Synthesis of Fine Chemicals and Pharmaceuticals

The **diphenyl sulfone** moiety is a key structural feature in various pharmaceuticals and serves as a versatile intermediate in their synthesis.

Dapsone, a drug used in the treatment of leprosy, can be synthesized from 4,4'-dichlorodiphenyl sulfone.

Experimental Protocol: Synthesis of 4,4'-Diaminodiphenyl Sulfone[5]

- In a 250 mL three-necked flask, add 50.0 mL of ethanol.
- Slowly add 10.0 g (40.27 mmol) of 4,4'-dichlorodiphenyl sulfone and 4.30 g (80.54 mmol) of ammonium chloride solid while stirring.
- Add another 50.0 mL of ethanol.
- Heat the mixture to reflux and maintain for 5 hours. Monitor the reaction progress using thin-layer chromatography.

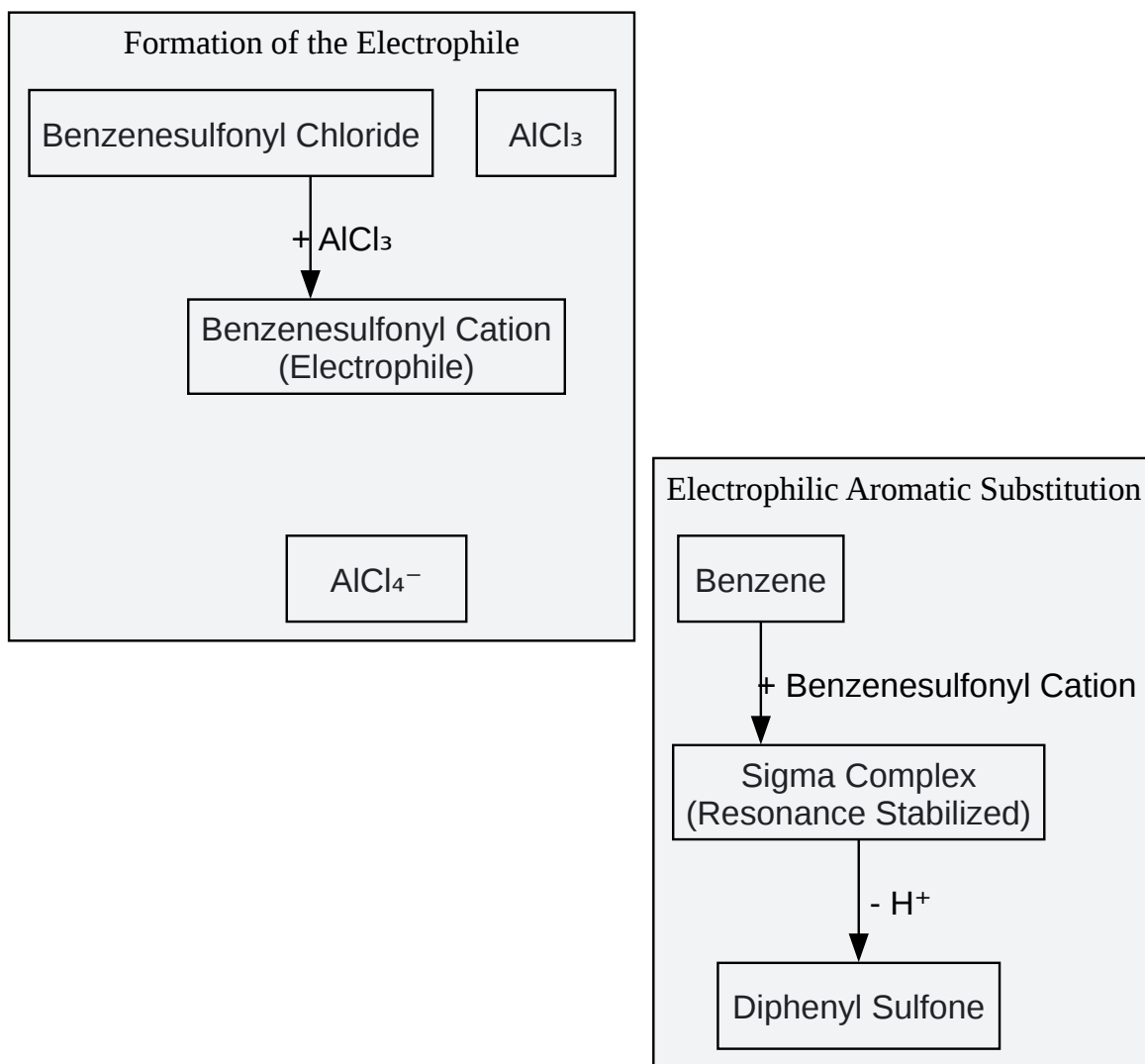
- After the reaction is complete, slowly add 30 mL of distilled water to quench the reaction.
- Cool the mixture with stirring to allow for the precipitation of a large amount of solid.
- Filter the solid and wash the filter cake three times with a small amount of ethanol.
- Dry the white crystalline powder at 40 °C to obtain 4,4'-diaminodiphenyl sulfone.
- The reported yield for this procedure is 91.9%.^[5]

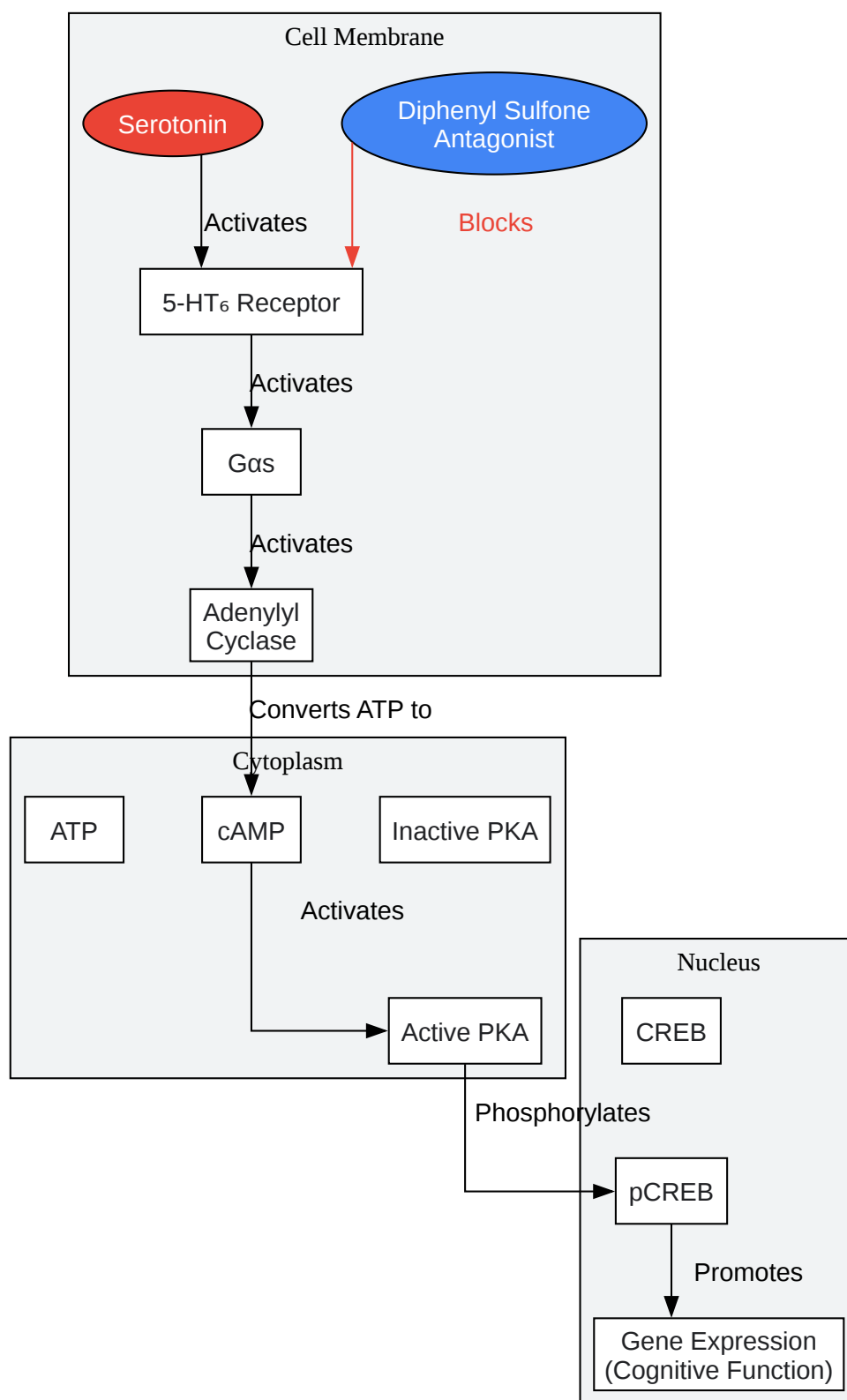
Key Reactions of Diphenyl Sulfone

Nucleophilic Aromatic Substitution (S_NAr)

The electron-withdrawing nature of the sulfonyl group activates the aromatic rings of **diphenyl sulfone** towards nucleophilic aromatic substitution, particularly when additional activating groups are present or when using highly reactive nucleophiles. A prime example is the reaction of 4,4'-dichlorodiphenyl sulfone with nucleophiles like ammonia or amines to form substituted diphenyl sulfones.^{[5][13][14][15][16][17][18][19]}

Reaction Workflow: Nucleophilic Aromatic Substitution on 4,4'-Dichlorodiphenyl Sulfone





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